

Navigating the Safe Disposal of ACY-957: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ACY-957

Cat. No.: B1379075

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for the safe disposal of **ACY-957**, a selective HDAC1/2 inhibitor.

Core Principles of ACY-957 Disposal

The fundamental principle for the disposal of **ACY-957** is to prevent its release into the environment.^[1] The compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Therefore, it must be managed as hazardous waste and disposed of through an approved waste disposal plant.^[1]

Personal Protective Equipment (PPE)

Before handling **ACY-957** for any purpose, including disposal, it is crucial to be equipped with the appropriate personal protective equipment (PPE). This includes:

- Eye Protection: Safety goggles with side-shields.^[1]
- Hand Protection: Protective gloves.^[1]
- Skin and Body Protection: Impervious clothing.^[1]
- Respiratory Protection: A suitable respirator, especially in areas with inadequate ventilation or when handling the powder form where dust or aerosols may be generated.^[1]

Step-by-Step Disposal Procedure

- **Containment of Spills:** In the event of a spill, absorb solutions with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- **Decontamination:** Thoroughly decontaminate surfaces and equipment that have come into contact with **ACY-957** by scrubbing with alcohol.[\[1\]](#)
- **Waste Collection:** Collect all spilled material, used absorbent materials, and contaminated disposable PPE.[\[1\]](#) Place these materials into a suitable, clearly labeled, and sealed container for hazardous waste.
- **Disposal:** Dispose of the container with the **ACY-957** waste through a licensed and approved hazardous waste disposal facility.[\[1\]](#) Do not dispose of **ACY-957** down the drain or in the regular trash.

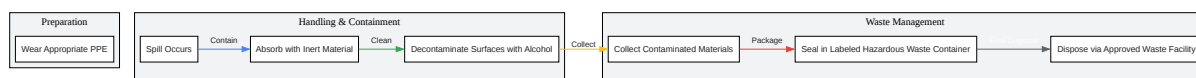
Chemical and Physical Properties of ACY-957

A summary of the key chemical and physical properties of **ACY-957** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₄ H ₂₃ N ₅ O ₅
Molecular Weight	429.54 g/mol [1]
CAS Number	1609389-52-7 [1]
Appearance	Light yellow to yellow solid
Solubility	DMSO: 83.33 mg/mL (194.00 mM) [2] [3]
Storage (Powder)	-20°C for 3 years [3]
Storage (in Solvent)	-80°C for 2 years; -20°C for 1 year [3] [4]

ACY-957 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ACY-957**.



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Caption: Logical workflow for the safe disposal of **ACY-957**.

First Aid Measures

In case of accidental exposure to **ACY-957**, follow these first aid measures:

- Eye Contact: Immediately flush eyes with large amounts of water, removing any contact lenses. Seek prompt medical attention.[1]
- Skin Contact: Rinse the skin thoroughly with large amounts of water and remove contaminated clothing. Call a physician.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[1]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[1]

By adhering to these procedures, laboratory personnel can handle and dispose of **ACY-957** safely, minimizing risks to themselves and the environment. Always consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) for the compound.

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